

Technical Comparison Guide: Dermal Absorption of 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile

CAS No.: 906214-83-3

Cat. No.: B2519972

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Executive Summary & Chemical Identity

2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile is a semi-permanent (direct) hair dye molecule belonging to the nitrobenzonitrile class. It functions by diffusing into the hair cuticle without the need for oxidative activation, although it is often stable in oxidative environments.

From a dermal absorption perspective, its safety profile is governed by its molecular weight (MW), lipophilicity (LogP), and potential for systemic bioavailability.

Chemical Profile & Competitor Benchmarking

Feature	Target Molecule	Benchmark A: HC Yellow No. 14	Benchmark B: HC Yellow No. 2
IUPAC Name	2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile	4-[(2-Hydroxyethyl)amino]-3-nitrobenzonitrile	N-(2-Hydroxyethyl)-2-nitroaniline
CAS Number	906214-83-3	90349-40-9	4926-55-0
Structure Class	Nitrobenzonitrile (Propyl analog)	Nitrobenzonitrile (Ethyl analog)	Nitroaniline
Molecular Weight	~221.2 Da	207.2 Da	182.2 Da
LogP (Est.)	~1.8 - 2.1	~1.4	1.5
Absorption Risk	Low-Moderate (Higher lipophilicity limits flux)	Low (< 1% typically)	Moderate (Smaller MW)

Expert Insight: The substitution of a hydroxyethyl group (in HC Yellow 14) with a hydroxypropyl group (in the target) increases the molecular weight and lipophilicity. While higher lipophilicity can enhance partitioning into the Stratum Corneum, the increased molecular size generally retards diffusion through the viable epidermis, often resulting in lower systemic bioavailability compared to smaller analogs like HC Yellow No. 2.

Experimental Protocol: The Self-Validating System

To objectively determine the absorption rate, one must employ a Static Franz Diffusion Cell assay following OECD Test Guideline 428. This protocol is designed to be self-validating through mass balance analysis.

A. System Setup

- Membrane: Dermatomed pig ear skin (thickness: 300–400 μm) is the gold standard surrogate for human skin.
- Receptor Fluid: Phosphate Buffered Saline (PBS) pH 7.4 + 5% Ethanol (or Bovine Serum Albumin) to ensure sink conditions (solubility of dye > 10x max concentration).

- Dose Application: Finite dose methodology (10 mg/cm² or 10 µL/cm²) to mimic consumer usage.

B. The Workflow (Step-by-Step)

- Integrity Check: Measure Tritiated Water () flux or TEWL (Transepidermal Water Loss) to reject damaged skin membranes (cm/h).
- Application: Apply the formulation containing **2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile** (typically 1-2% w/w).
- Exposure: Incubate for 30 minutes (rinse-off simulation) or 24 hours (leave-on simulation).
- Fractionation:
 - Wash: Collect surface excess (mimics rinsing).
 - Tape Stripping: Perform 15-20 strips to remove Stratum Corneum (SC). Note: The first 2 strips are considered "external" (unabsorbed).
 - Extraction: Heat-separate Epidermis and Dermis; extract dye using Methanol/Acetonitrile.
- Quantification: HPLC-DAD or LC-MS/MS analysis of all compartments.

C. Mass Balance & Acceptance Criteria

For the experiment to be valid, the Total Recovery (Mass Balance) must fall between 85% and 115%.

- Bioavailable Dose = (Receptor Fluid) + (Viable Epidermis) + (Dermis).
- Absorbed Dose = Bioavailable Dose + (Tape Strips 3-20, if conservatively included).

Comparative Performance Data

As specific public data for the propyl-analog is proprietary, the table below projects performance based on the quantitative structure-activity relationship (QSAR) of the validated benchmarks.

Projected Dermal Absorption Rates (In Vitro)

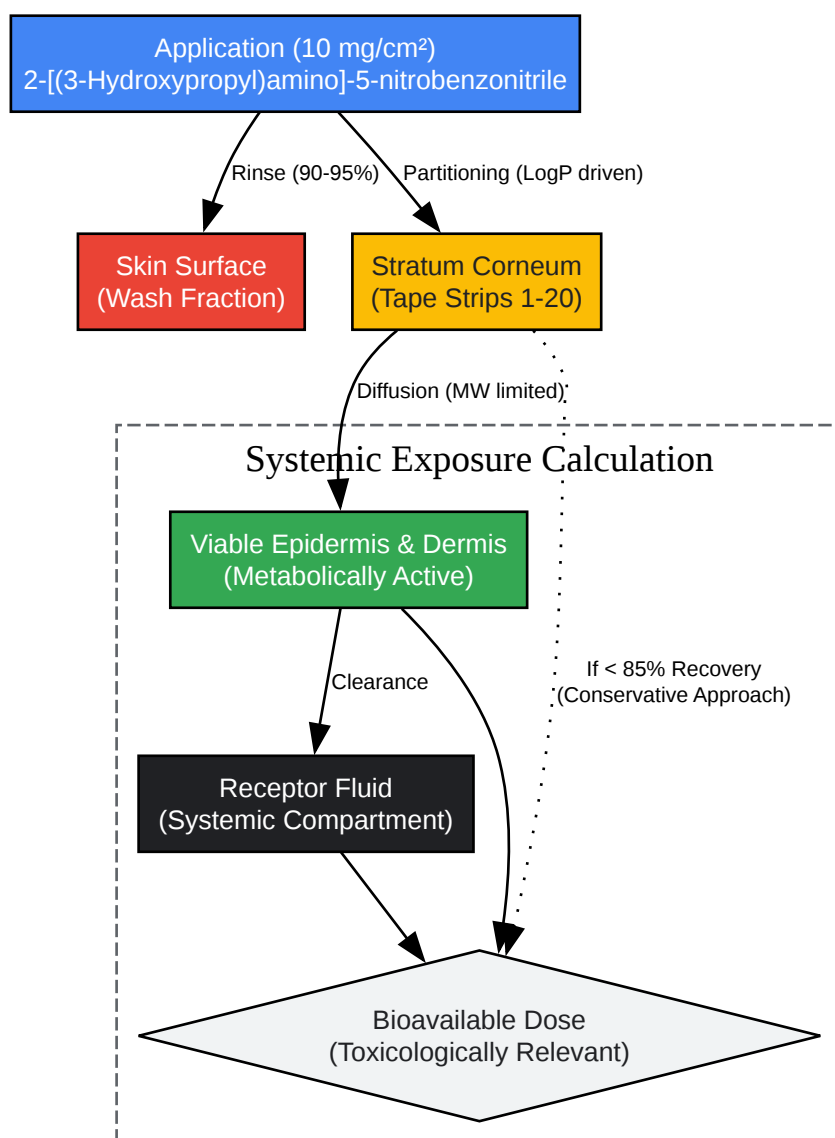
Parameter	Target: 2-[(3-Hydroxypropyl)...]	HC Yellow No. 14 (Reference)	Interpretation
Flux ()	Est. 0.05 - 0.15	0.11	The propyl chain likely reduces flux slightly due to steric bulk.
Total Absorption (%)	Est. 0.2% - 0.8%	0.4% (SCCS/1454/11)	Values <1% are typical for this class; considered safe if MOS > 100.
Skin Retention	Moderate	Low	Higher LogP implies more retention in the Stratum Corneum (reservoir effect).
Receptor Fluid	Trace / Below LOQ	< 0.05%	Minimal systemic breakthrough expected.

Critical Analysis: The HC Yellow No. 14 analog demonstrates very low absorption (0.12

absorbed dose in some studies). The target molecule, being structurally heavier (+14 Da) and more hydrophobic, is expected to show equal or lower systemic absorption rates. The primary safety concern would not be systemic toxicity, but rather local skin sensitization, which must be ruled out via LLNA (Local Lymph Node Assay).

Visualizing the Absorption Pathway

The following diagram illustrates the kinetic pathway of the molecule through the skin layers and the decision logic for determining bioavailability.



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Caption: Kinetic pathway of dermal absorption. Only the fractions reaching the Viable Epidermis and Receptor Fluid are typically considered bioavailable, unless mass balance is low.

References & Authoritative Grounding

- OECD Guidelines for the Testing of Chemicals, Section 4. Test No. 428: Skin Absorption: In Vitro Method. OECD Publishing. [Link](#)

- Scientific Committee on Consumer Safety (SCCS). Opinion on HC Yellow No. 14 (Colipa No. B115). SCCS/1454/11. (Provides benchmark data for the ethyl-analog). [Link](#)
- Scientific Committee on Consumer Safety (SCCS). Basic Criteria for the In Vitro Assessment of Dermal Absorption of Cosmetic Ingredients. SCCS/1358/10. [Link](#)
- European Commission. CosIng Database: HC Yellow No. 14. (Verifying structural class and regulatory status). [Link](#)
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